

Spectroscopic Profile of Wilfornine A: A Technical Guide

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Compound of Interest

Compound Name: Wilfornine A

Cat. No.: B15585774

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Abstract

Wilfornine A, a complex sesquiterpene pyridine alkaloid isolated from the medicinal plant *Tripterygium wilfordii*, has garnered interest within the scientific community. Understanding its molecular architecture is crucial for the exploration of its potential therapeutic applications. This technical guide provides a comprehensive overview of the spectroscopic data essential for the structural elucidation and characterization of **Wilfornine A**, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy. Detailed experimental protocols and a summary of the quantitative data are presented to support researchers in their analytical and drug development endeavors.

Chemical Structure

Wilfornine A is a natural product identified from the roots of *Tripterygium wilfordii* Hook. f., a plant belonging to the Celastraceae family.[1] It is classified as a sesquiterpene pyridine alkaloid.[1][2] The chemical structure of **Wilfornine A** is characterized by a highly oxygenated and complex polycyclic core.

Spectroscopic Data

The structural confirmation of **Wilfornine A** relies on a combination of spectroscopic techniques. The following sections detail the key data obtained from ¹H NMR, ¹³C NMR, Mass

Spectrometry, and Infrared Spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the intricate carbon-hydrogen framework of natural products. The following tables summarize the reported ^1H and ^{13}C NMR chemical shift values for **Wilfornine A**.

Table 1: ^1H NMR Spectroscopic Data for **Wilfornine A**

Position	δH (ppm)	Multiplicity	J (Hz)
Data not available in search results			

Table 2: ^{13}C NMR Spectroscopic Data for **Wilfornine A**

Position	δC (ppm)	Type
Data not available in search results		

Note: Specific ^1H and ^{13}C NMR data for **Wilfornine A** were not explicitly found in the provided search results. The tables are formatted for the inclusion of such data when it becomes available.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound.

Table 3: Mass Spectrometry Data for **Wilfornine A**

Ionization Mode	$[\text{M}+\text{H}]^+$ (m/z)	Molecular Formula
HR-ESI-MS	Data not available in search results	$\text{C}_{45}\text{H}_{51}\text{NO}_{20}$

Infrared (IR) Spectroscopy

Infrared spectroscopy is utilized to identify the functional groups present in a molecule.

Table 4: Infrared (IR) Spectroscopic Data for **Wilfornine A**

Wavenumber (cm-1)	Functional Group Assignment
Data not available in search results	

Experimental Protocols

The acquisition of high-quality spectroscopic data is contingent upon precise experimental methodologies. The following are generalized protocols typical for the analysis of natural product alkaloids.

NMR Spectroscopy

NMR spectra are typically recorded on high-field spectrometers (e.g., 400 or 600 MHz). The sample is dissolved in a deuterated solvent, such as chloroform-d (CDCl_3) or methanol-d₄ (CD_3OD), with tetramethylsilane (TMS) used as an internal standard. 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are conducted to establish the complete structure.

Mass Spectrometry

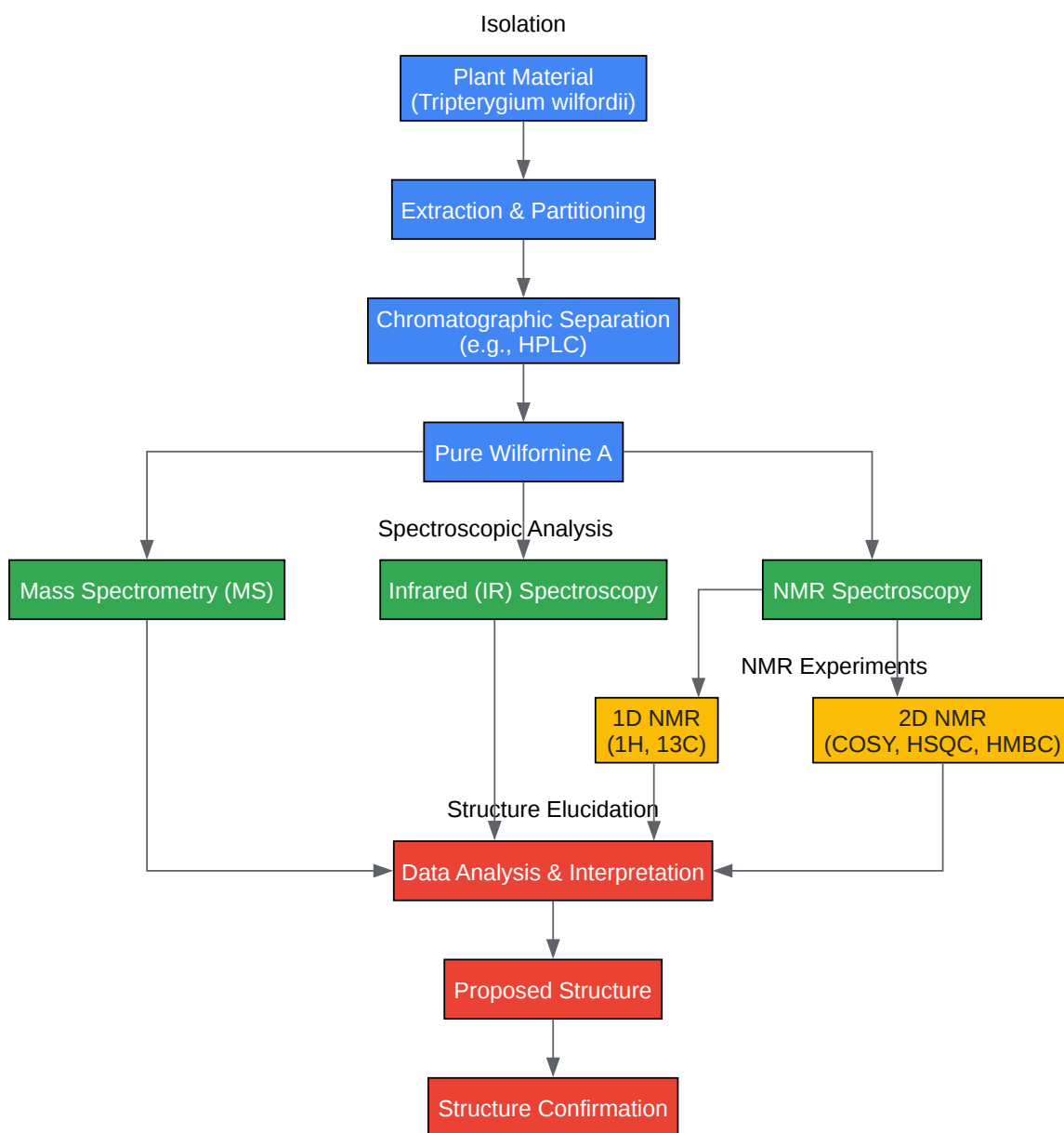
High-resolution mass spectra are commonly obtained using electrospray ionization (ESI) coupled with a time-of-flight (TOF) or Orbitrap mass analyzer. This technique allows for the accurate determination of the molecular formula.

Infrared Spectroscopy

IR spectra are typically recorded on a Fourier-transform infrared (FTIR) spectrometer. The sample can be prepared as a thin film on a salt plate (e.g., NaCl or KBr) or as a KBr pellet. The spectrum is recorded over a standard range (e.g., 4000-400 cm^{-1}).

Workflow for Spectroscopic Analysis

The logical flow of spectroscopic analysis for a novel natural product like **Wilfornine A** is crucial for its successful structure elucidation. The following diagram illustrates a typical workflow.



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References

- 1. Wilfornine A | CAS:345954-00-9 | Manufacturer ChemFaces [chemfaces.com]
- 2. Structure Characterization of Four New Sesquiterpene Pyridine Alkaloids from *Tripterygium wilfordii* Hook. f. and Anti-Inflammatory Activity Evaluations - PMC [pmc.ncbi.nlm.nih.gov]
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